

An In-Depth Technical Guide to 4-Vinylbenzaldehyde: Discovery, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: 4-Vinylbenzaldehyde

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Abstract

4-Vinylbenzaldehyde, also known as 4-formylstyrene, is a bifunctional organic compound featuring both a reactive vinyl group and an aldehyde functionality. This unique structure makes it a valuable building block in organic synthesis and polymer chemistry, with applications ranging from the production of specialty polymers to its use as an intermediate in the synthesis of pharmaceuticals and agrochemicals. This technical guide provides a comprehensive overview of the discovery and history of **4-vinylbenzaldehyde**, detailed experimental protocols for its synthesis, a summary of its key chemical and physical properties, and an in-depth look at its role as a mushroom tyrosinase inhibitor, a significant aspect of its biological activity.

Introduction

4-Vinylbenzaldehyde (CAS No. 1791-26-0) is an aromatic aldehyde that has garnered significant interest in various scientific and industrial fields. Its chemical structure, C_9H_8O , combines the reactivity of a styrene moiety with that of a benzaldehyde, allowing for a wide range of chemical transformations. The vinyl group can undergo polymerization and other addition reactions, while the aldehyde group is susceptible to nucleophilic attack and oxidation-reduction reactions. This dual reactivity makes it a versatile precursor for the synthesis of complex molecules and functionalized polymers.^{[1][2]} This guide will delve into the historical

context of its discovery, explore various synthetic methodologies with detailed protocols, and elucidate its biological significance as an enzyme inhibitor.

Discovery and History

While a definitive singular "discovery" of **4-vinylbenzaldehyde** is not prominently documented in easily accessible historical records, its synthesis and study are intrinsically linked to the broader development of organic chemistry and the exploration of functionalized styrenes. The compound was created on August 8, 2005, and last modified on December 30, 2023.[3] The exploration of vinyl-substituted aromatic compounds gained momentum in the mid-20th century with the burgeoning polymer industry. Early research likely focused on the synthesis and polymerization of various styrene derivatives to create materials with tailored properties. The synthesis of **4-vinylbenzaldehyde** would have been a logical step in this exploration, providing a monomer with a reactive handle (the aldehyde group) for post-polymerization modification or for the creation of cross-linked polymers. Its applications have since expanded into fine chemical synthesis, including for pharmaceuticals, agrochemicals, dyes, and fragrances.[2]

Physicochemical Properties

4-Vinylbenzaldehyde is a colorless to pale yellow liquid with a distinct aromatic odor.[4] It is soluble in common organic solvents such as ethanol and ether but has limited solubility in water.[4] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Vinylbenzaldehyde**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ O	[5]
Molecular Weight	132.16 g/mol	[3]
CAS Number	1791-26-0	[3]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	92-93 °C at 14 Torr	[5]
Density	1.036 g/cm ³ at 25 °C	[5]
Solubility	Soluble in alcohol and ether; insoluble in water.	[4][6]

Synthesis of 4-Vinylbenzaldehyde: Experimental Protocols

Several synthetic routes have been developed for the preparation of **4-vinylbenzaldehyde**. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements. Here, we provide detailed protocols for three common and effective methods.

Sommelet Reaction of 4-Vinylbenzyl Chloride

The Sommelet reaction provides a method for converting a benzyl halide to the corresponding aldehyde using hexamine (hexamethylenetetramine).[7] This method is particularly suitable for the synthesis of aromatic aldehydes.

Experimental Protocol:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a nitrogen inlet, add 4-vinylbenzyl chloride and hexamethylenetetramine in a molar ratio of approximately 1:1.2. The reaction should be conducted under an inert nitrogen atmosphere.

- **Formation of the Hexaminium Salt:** Stir the mixture at room temperature for 2-4 hours to form the quaternary ammonium salt.
- **Hydrolysis:** Add a 1:1 mixture of glacial acetic acid and water to the reaction flask. Heat the mixture to reflux for 2-3 hours.
- **Acidification and Workup:** After reflux, add concentrated hydrochloric acid to the cooled mixture to hydrolyze the intermediate. The product, **4-vinylbenzaldehyde**, can then be extracted with a suitable organic solvent (e.g., diethyl ether). The organic layer is then washed with water, a saturated sodium bicarbonate solution, and brine.
- **Purification:** The crude product is dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The resulting oil is then purified by vacuum distillation to yield pure **4-vinylbenzaldehyde**.

Oxidation of 4-Vinylbenzyl Alcohol

The oxidation of a primary alcohol to an aldehyde is a fundamental transformation in organic synthesis. Pyridinium chlorochromate (PCC) is a common reagent for this purpose, known for its mildness and selectivity.^[8]

Experimental Protocol:

- **Reagent Preparation:** To a solution of 4-vinylbenzyl alcohol (1 equivalent) in anhydrous dichloromethane (CH_2Cl_2), add pyridinium chlorochromate (PCC, 1.2-1.5 equivalents) and an adsorbent such as Celite or silica gel.^[8]
- **Reaction:** Stir the suspension at room temperature under an inert atmosphere. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.^[8]
- **Workup:** Upon completion, the reaction mixture is filtered through a pad of silica gel or Celite to remove the chromium byproducts. The filter cake is washed with additional CH_2Cl_2 .
- **Purification:** The combined filtrate is concentrated under reduced pressure. The crude product can be further purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **4-vinylbenzaldehyde**.

Wittig Reaction

The Wittig reaction is a powerful method for the synthesis of alkenes from aldehydes or ketones and a phosphorus ylide.^[9] In a variation of this reaction, **4-vinylbenzaldehyde** can be prepared from a suitable starting aldehyde.

Experimental Protocol (Conceptual):

A plausible, though less common, Wittig approach would involve the reaction of terephthalaldehyde monodiethyl acetal with a methylenephosphorane (e.g., methyltriphenylphosphonium bromide and a strong base) to introduce the vinyl group, followed by acidic hydrolysis of the acetal to reveal the aldehyde functionality.

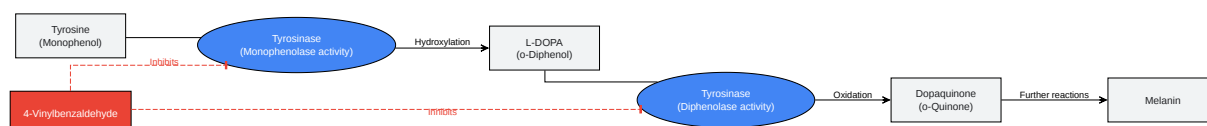
- **Ylide Generation:** In a flame-dried, two-necked flask under an inert atmosphere, suspend methyltriphenylphosphonium bromide in anhydrous tetrahydrofuran (THF). Cool the suspension to 0 °C and add a strong base such as n-butyllithium dropwise to generate the ylide.
- **Reaction with Aldehyde:** To the resulting ylide solution, add a solution of terephthalaldehyde monodiethyl acetal in THF dropwise at 0 °C. Allow the reaction to warm to room temperature and stir for several hours.
- **Workup:** Quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the product with diethyl ether, wash the organic layer with brine, and dry over anhydrous sodium sulfate.
- **Hydrolysis and Purification:** After removing the solvent, treat the crude product with a dilute acid (e.g., 1M HCl) to hydrolyze the acetal. The resulting **4-vinylbenzaldehyde** can then be purified by column chromatography or vacuum distillation.

Biological Activity: Inhibition of Mushroom Tyrosinase

A significant aspect of the biological activity of **4-vinylbenzaldehyde** is its role as an inhibitor of mushroom tyrosinase.^{[10][11]} Tyrosinase is a copper-containing enzyme that catalyzes the production of melanin and other pigments.^{[10][11]} Its inhibition is of interest for applications in cosmetics (skin whitening), food preservation (preventing browning), and medicine.

Signaling Pathway: Tyrosinase Catalysis and Inhibition

Tyrosinase catalyzes two key reactions in the melanin biosynthesis pathway: the hydroxylation of monophenols to o-diphenols (monophenolase activity) and the oxidation of o-diphenols to o-quinones (diphenolase activity).[10][11] **4-Vinylbenzaldehyde** has been shown to inhibit both of these activities.[10][11]



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Caption: Inhibition of the tyrosinase-catalyzed melanin biosynthesis pathway by **4-vinylbenzaldehyde**.

Quantitative Data on Tyrosinase Inhibition

Kinetic studies have revealed that **4-vinylbenzaldehyde** is a reversible and mixed-type II inhibitor of mushroom tyrosinase.[10][11] The inhibitory effects are concentration-dependent. A summary of the key quantitative data is presented in Table 2.

Table 2: Inhibition of Mushroom Tyrosinase by **4-Vinylbenzaldehyde**

Parameter	Value	Reference(s)
Monophenolase Activity IC ₅₀	93 μ M	[10][11]
Diphenolase Activity IC ₅₀	23 μ M	[10][11]
Type of Inhibition	Reversible, Mixed-type II	[10][11]

The lower IC₅₀ value for diphenolase activity indicates that **4-vinylbenzaldehyde** is a more potent inhibitor of the oxidation of o-diphenols compared to the hydroxylation of monophenols.

[10][11]

Applications in Research and Drug Development

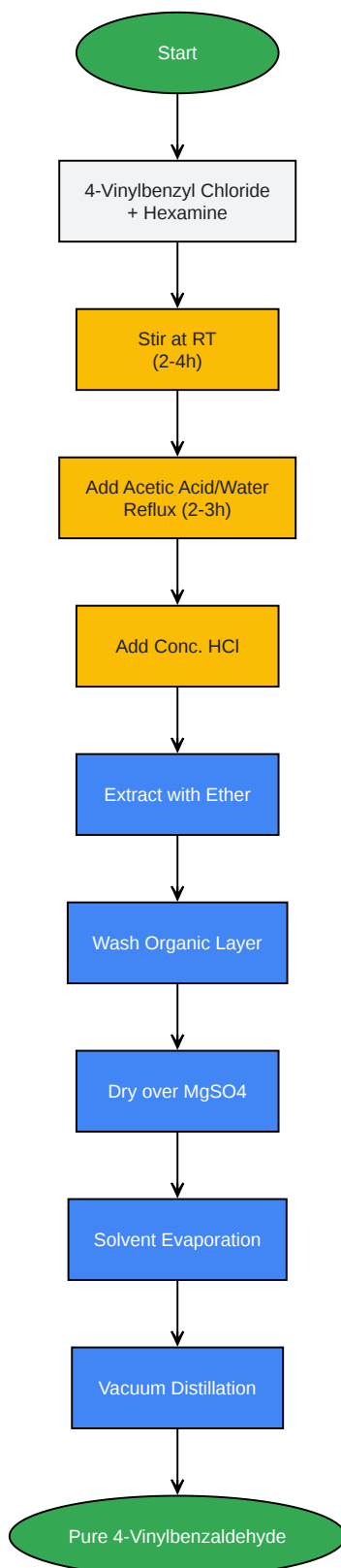
The dual functionality of **4-vinylbenzaldehyde** makes it a valuable tool for researchers and professionals in drug development and materials science.

- **Polymer-Supported Synthesis:** The vinyl group allows for the incorporation of the aldehyde functionality into polymer backbones. These functionalized polymers can be used as solid supports for the synthesis of small molecules, facilitating purification and automation.
- **Combinatorial Chemistry:** The aldehyde group serves as a versatile handle for the attachment of various molecular fragments, making it a useful building block in the generation of compound libraries for drug screening.
- **Development of Bioactive Molecules:** As a tyrosinase inhibitor, **4-vinylbenzaldehyde** and its derivatives are of interest for the development of agents for treating hyperpigmentation disorders and for use in cosmetic formulations.[10][11] Its role as a precursor in the synthesis of other active pharmaceutical ingredients (APIs) is also an active area of research.[1]
- **Material Science:** In material science, it is used as a monomer for producing specialty polymers with unique optical, thermal, or mechanical properties.[1]

Conclusion

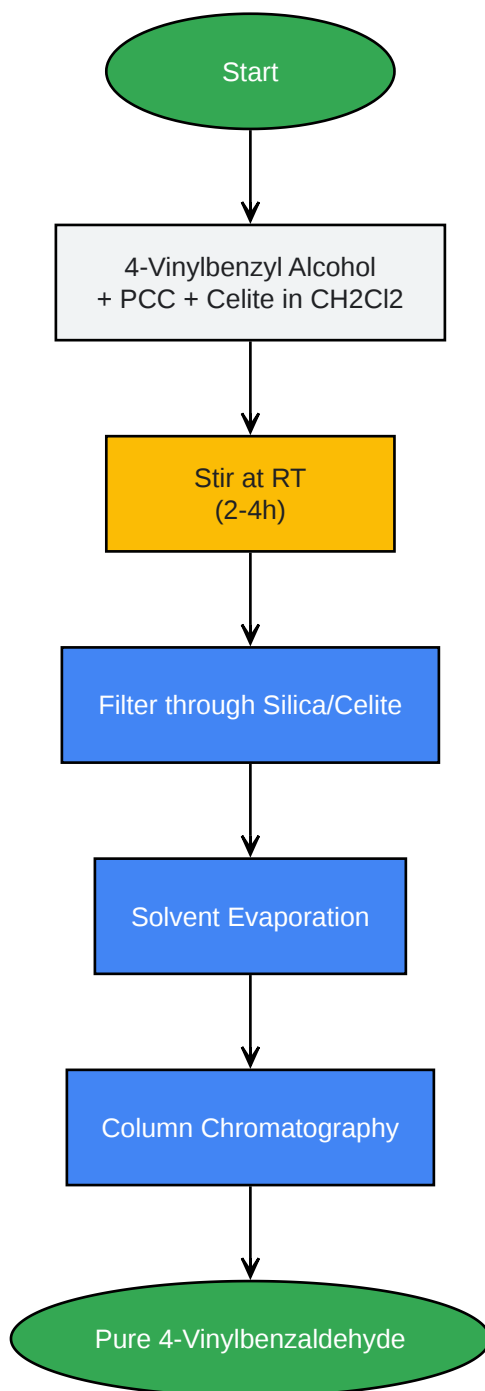
4-Vinylbenzaldehyde is a versatile and valuable chemical compound with a rich history intertwined with the development of modern organic and polymer chemistry. Its unique bifunctional nature provides a gateway to a wide array of chemical transformations, leading to its application in diverse fields. The detailed synthetic protocols provided in this guide offer practical approaches for its preparation in a laboratory setting. Furthermore, its demonstrated biological activity as a mushroom tyrosinase inhibitor highlights its potential in the development of new therapeutic and cosmetic agents. For researchers, scientists, and drug development professionals, a thorough understanding of the discovery, synthesis, and properties of **4-vinylbenzaldehyde** is crucial for harnessing its full potential in their respective fields.

Experimental Workflows



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Caption: Experimental workflow for the synthesis of **4-Vinylbenzaldehyde** via the Sommelet reaction.



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Caption: Experimental workflow for the synthesis of **4-Vinylbenzaldehyde** via oxidation of 4-vinylbenzyl alcohol.

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